

Nimbocinone: A Technical Guide on Chemical Properties and Potential Antidiabetic Activity

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Compound of Interest

Compound Name: *Nimbocinone*

Cat. No.: *B12379978*

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For Researchers, Scientists, and Drug Development Professionals

Nimbocinone, a natural compound isolated from the neem tree (*Azadirachta indica*), has garnered attention for its potential therapeutic properties, particularly its antidiabetic activity. This technical guide provides a comprehensive overview of the available chemical data for **nimbocinone** and explores the potential mechanisms and experimental protocols relevant to its investigation as an antidiabetic agent.

Chemical Identifiers of Nimbocinone

Accurate identification of a chemical compound is fundamental for research and development. The following table summarizes the key chemical identifiers for **nimbocinone**.

Identifier	Value	Source
CAS Number	105532-11-4	MedchemExpress
Synonyms	-	Not Available
IUPAC Name	Not Available	Not Available
Chemical Formula	C30H46O4	MedchemExpress
Molecular Weight	470.68 g/mol	MedchemExpress
SMILES	Not Available	Not Available
InChI	Not Available	Not Available
InChIKey	Not Available	Not Available

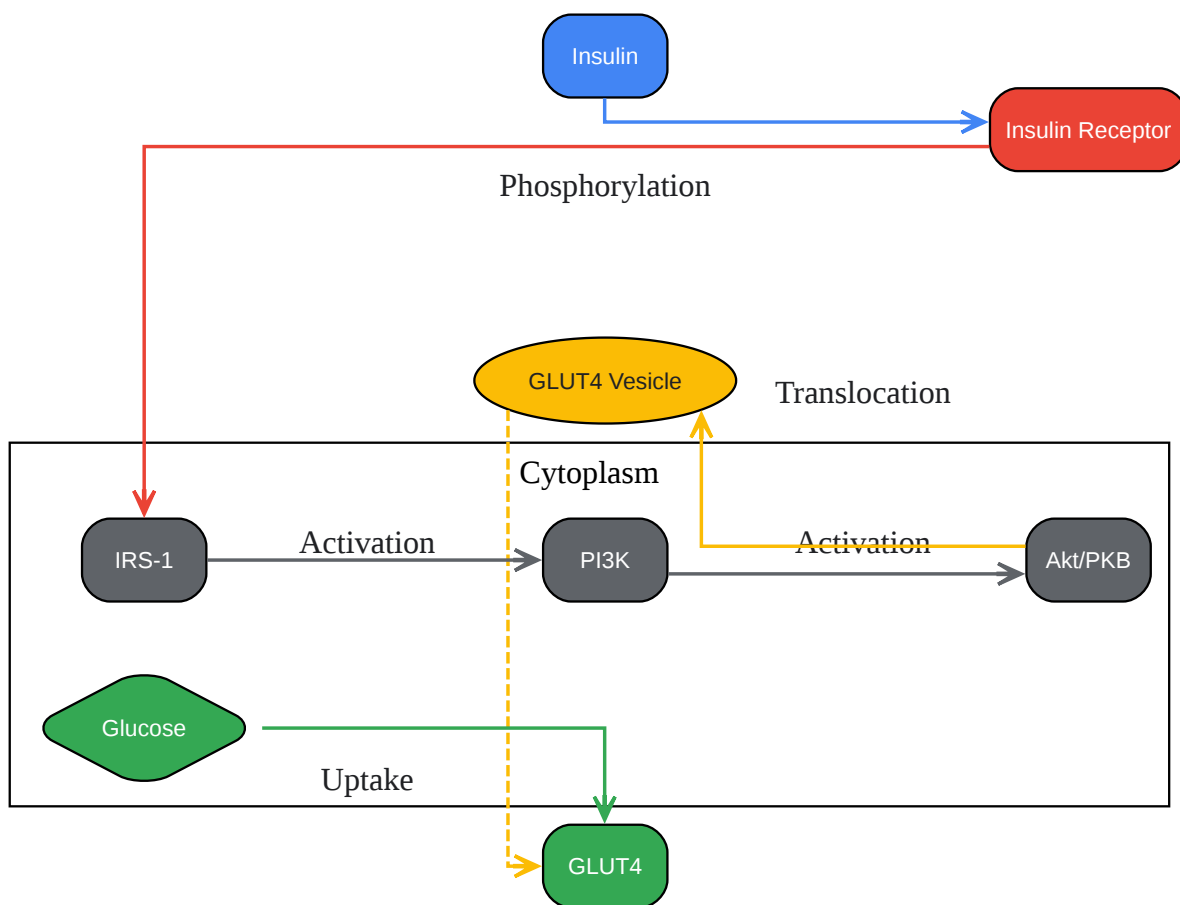
Antidiabetic Potential of Nimbocinone

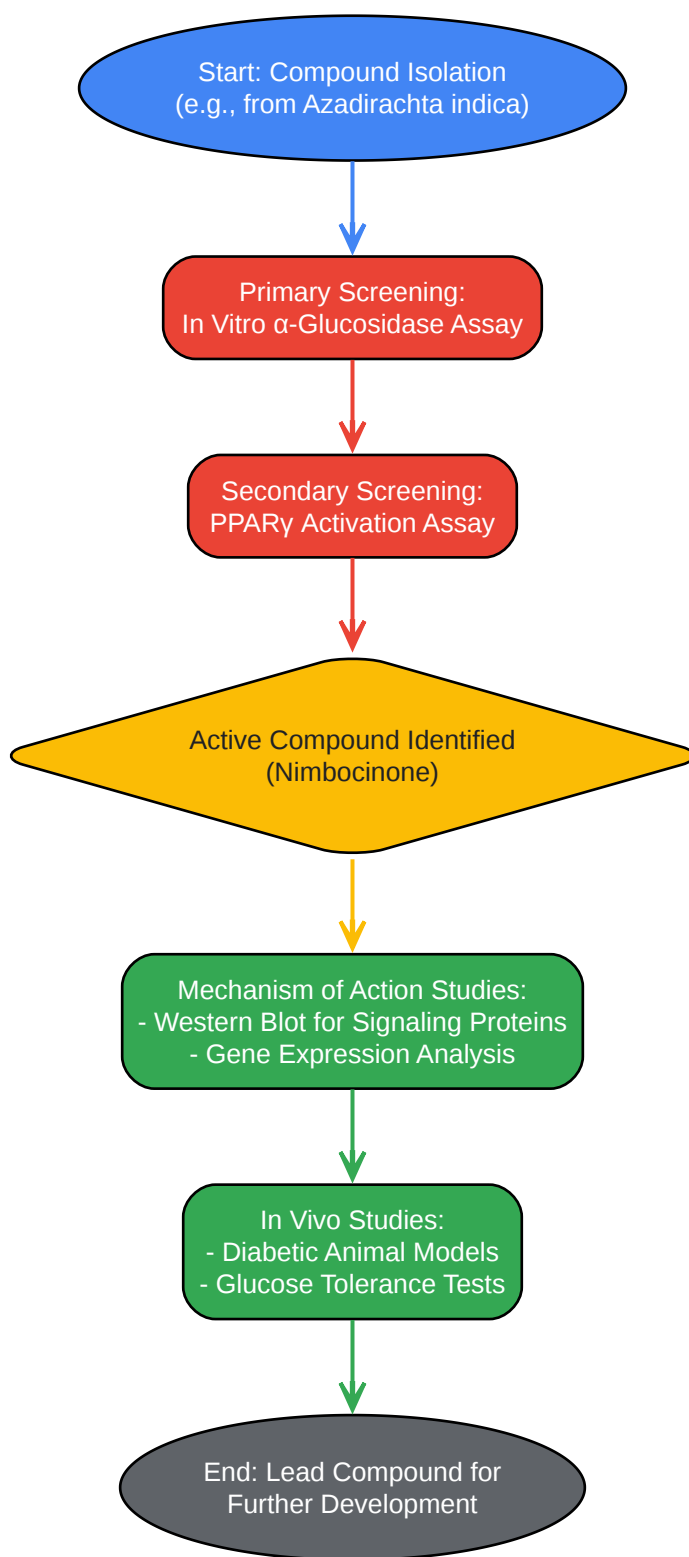
Compounds isolated from *Azadirachta indica* have been traditionally used for their medicinal properties, including the management of diabetes.^[1] While specific studies detailing the antidiabetic mechanism of **nimbocinone** are limited in the public domain, the general antidiabetic effects of neem extracts are attributed to various mechanisms. These include the modulation of key enzymes involved in glucose metabolism and the enhancement of insulin signaling pathways.^[2]

Given that many natural products exert their antidiabetic effects through common pathways, it is plausible that **nimbocinone** may act as an inhibitor of α -glucosidase or as a modulator of peroxisome proliferator-activated receptor-gamma (PPAR γ).

Potential Signaling Pathways

While the specific signaling pathways modulated by **nimbocinone** have not been elucidated in the available literature, a hypothetical pathway illustrating a potential mechanism of action for an antidiabetic compound is presented below. This diagram showcases the insulin signaling cascade, a common target for antidiabetic drugs.





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References

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- 2. Molecular approach to identify antidiabetic potential of Azadirachta indica - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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